

reactivity and stability of 4-(4-Fluorophenyl)butyryl chloride

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Compound of Interest

Compound Name: **4-(4-Fluorophenyl)butyryl chloride**

Cat. No.: **B175128**

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An In-depth Technical Guide on the Reactivity and Stability of **4-(4-Fluorophenyl)butyryl chloride**

Introduction

4-(4-Fluorophenyl)butyryl chloride is an acyl chloride derivative of significant interest in organic synthesis, serving as a key intermediate in the development of pharmaceuticals and agrochemicals. Its utility stems from the highly reactive acyl chloride group, which allows for the facile introduction of the 4-(4-fluorophenyl)butanoyl moiety into various molecular scaffolds. This guide provides a comprehensive overview of the chemical reactivity, stability, and handling protocols for **4-(4-Fluorophenyl)butyryl chloride**, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physicochemical Properties

Quantitative data for **4-(4-Fluorophenyl)butyryl chloride** is not readily available in the provided search results. However, the properties of structurally analogous compounds, such as butyryl chloride, 4-chlorobutyryl chloride, and 4-phenylbutyryl chloride, provide a reasonable estimation of its physical characteristics.

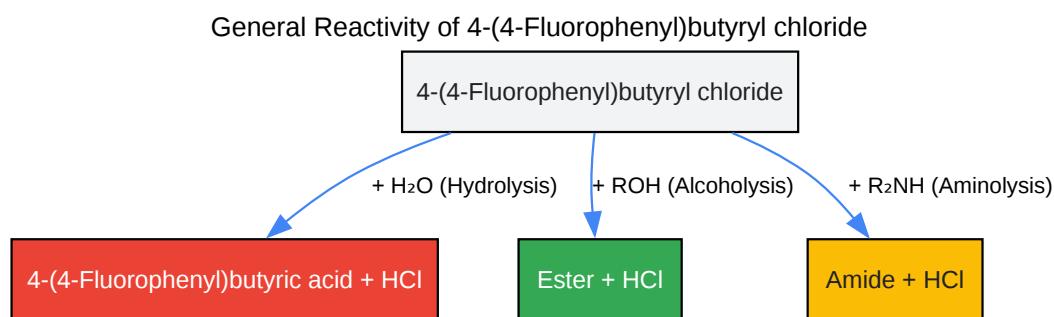
| Property | Butyryl Chloride | 4-Chlorobutyryl chloride | 4-Phenylbutyryl chloride | Reference |
|-------------------|--|---|--|---|
| Molecular Formula | C ₄ H ₇ ClO | C ₄ H ₆ Cl ₂ O | C ₁₀ H ₁₁ ClO | [1] [2] |
| Molecular Weight | 106.55 g/mol | 141.00 g/mol | 182.65 g/mol | [1] [2] |
| Appearance | Colorless liquid | Colorless to light yellow liquid | Colorless liquid | [1] [2] [3] |
| Odor | Pungent, sharp | Pungent | - | [1] [4] [5] |
| Boiling Point | 102 °C | 173-174 °C | 244 °C | [1] [2] |
| Melting Point | -89 °C | - | -26 °C | [1] [2] |
| Density | ~1.03 g/mL at 20-25 °C | 1.26 g/mL at 25 °C | 1.120 g/cm ³ | [1] [2] [6] |
| Flash Point | 18 - 21.7 °C | - | 121 °C | [1] [2] [5] |
| Vapor Pressure | 41.7 mmHg at 25 °C | 3 mmHg at 20 °C | - | [6] |
| Refractive Index | n _{20/D} 1.412 | n _{20/D} 1.461 | - | [1] |
| Solubility | Decomposes in water; Soluble in ether and other organic solvents. [1] [4] [5] [7] | Reacts with water. | Reacts with water. [2] | |

Chemical Reactivity

As a typical acyl chloride, **4-(4-Fluorophenyl)butyryl chloride** exhibits high reactivity, primarily driven by the electrophilic carbonyl carbon and the good leaving group ability of the chloride ion.

Key Reactions

- Hydrolysis: It reacts vigorously and exothermically with water and moisture to hydrolyze into 4-(4-fluorophenyl)butyric acid and corrosive hydrogen chloride (HCl) gas.[1][4][8] This reaction is rapid and is a primary consideration for its handling and storage.
- Alcoholysis: In the presence of alcohols, it undergoes alcoholysis to form the corresponding esters.[1][5] This is a common method for synthesizing ester derivatives.
- Aminolysis: It readily reacts with primary and secondary amines to yield amides.[1][5] This reaction is fundamental in the synthesis of many biologically active molecules.
- Friedel-Crafts Acylation: The acyl chloride can be used as an acylating agent in Friedel-Crafts reactions with aromatic compounds in the presence of a Lewis acid catalyst to form ketones.



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Caption: Key reactions of **4-(4-Fluorophenyl)butyryl chloride**.

Incompatibilities

The compound is incompatible with a range of substances:

- Water and Moist Air: Causes rapid decomposition.[4][9]
- Strong Bases: Reacts vigorously.[9][10]

- Strong Oxidizing Agents: Can lead to violent reactions.[10][11]
- Alcohols and Amines: Reacts readily as described above.[1][9]
- Metals: Can be corrosive to metals, especially in the presence of moisture due to the formation of HCl.[12][13]
- Ethers: May react vigorously or explosively with ethers like diisopropyl ether, particularly in the presence of trace metal salts.[8]

Stability and Decomposition

Proper storage and handling are critical due to the compound's inherent instability under certain conditions.

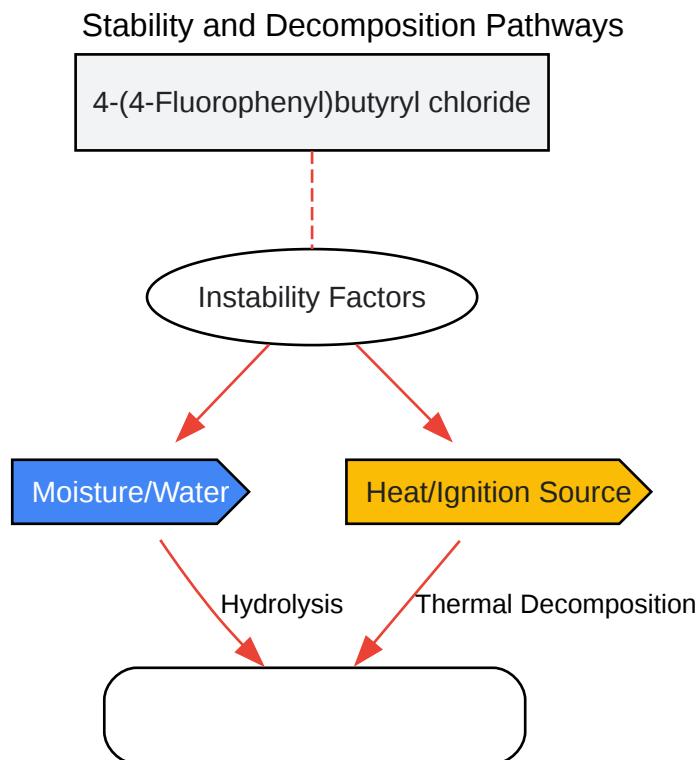
Stability Profile

- Moisture Sensitivity: The compound is highly sensitive to moisture and will fume in moist air due to the release of HCl gas upon hydrolysis.[4][8][9]
- Thermal Stability: While stable under recommended storage conditions (cool temperatures), it can decompose upon heating.[10][11] It is also a flammable liquid with a low flash point, and its vapors can form explosive mixtures with air.[12][14]
- Light Sensitivity: Some acyl chlorides are sensitive to light, and storage in amber or opaque containers is recommended.[15]

Hazardous Decomposition

Thermal decomposition or reaction with water can produce hazardous products, including:

- Hydrogen chloride (HCl) gas.[9][10]
- Carbon monoxide (CO) and Carbon dioxide (CO₂).[9][10]
- Phosgene.[9]



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Caption: Factors leading to the decomposition of the compound.

Experimental Protocols

Strict adherence to safety protocols is mandatory when working with **4-(4-Fluorophenyl)butyryl chloride**.

Handling and Personal Protective Equipment (PPE)

- Ventilation: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of corrosive vapors.[11][12][16]
- PPE: Wear appropriate personal protective equipment, including:
 - Gloves: Chemical-resistant gloves (e.g., butyl rubber).[10][15]

- Eye Protection: Tightly sealed safety goggles and a full-face shield.[[10](#)]
- Lab Coat: A flame-retardant lab coat and appropriate protective clothing are necessary.[[12](#)][[16](#)]
- Safe Handling:
 - Avoid all contact with skin, eyes, and clothing.[[12](#)]
 - Keep away from heat, sparks, open flames, and other ignition sources.[[9](#)][[11](#)][[12](#)]
 - Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[[11](#)][[12](#)][[16](#)]
 - Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.[[9](#)][[12](#)]

Storage

- Container: Store in a tightly closed, corrosive-resistant container with a resistant inner liner.[[9](#)][[12](#)]
- Conditions: Keep the container in a cool, dry, and well-ventilated area, separate from incompatible materials.[[9](#)][[12](#)][[16](#)] Protect from moisture and direct sunlight.[[9](#)][[15](#)]
- Security: Store in a locked cabinet or designated corrosives area.[[9](#)][[12](#)][[15](#)]

Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area immediately.
 - Wear a self-contained breathing apparatus and full protective suit.[[9](#)]
 - Contain the spill using an inert absorbent material such as sand, silica gel, or an acid binder. Do not use water or combustible materials like sawdust.[[9](#)]
 - Collect the absorbed material into a suitable, closed container for disposal.[[9](#)]

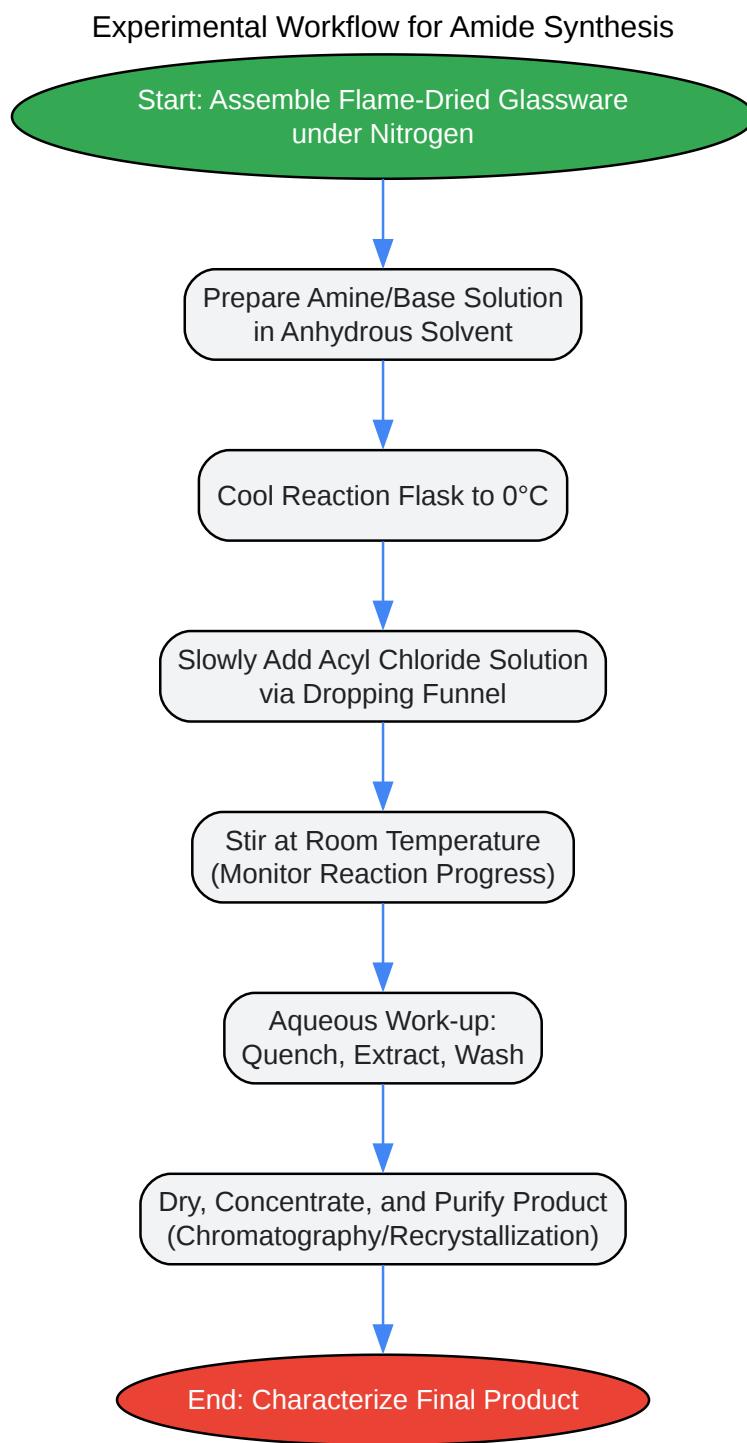
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Waste must be handled as hazardous.[\[15\]](#)

General Protocol for Amide Synthesis

This protocol provides a general workflow for reacting **4-(4-Fluorophenyl)butyryl chloride** with an amine.

- Apparatus Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.
- Reagent Preparation:
 - Dissolve the desired amine and a non-nucleophilic base (e.g., triethylamine, to scavenge HCl) in a suitable anhydrous aprotic solvent (e.g., dichloromethane, THF) in the reaction flask.
 - Cool the solution to 0 °C in an ice bath.
 - In the dropping funnel, prepare a solution of **4-(4-Fluorophenyl)butyryl chloride** in the same anhydrous solvent.
- Reaction:
 - Add the **4-(4-Fluorophenyl)butyryl chloride** solution dropwise to the stirred amine solution at 0 °C. Maintain a slow addition rate to control the exothermic reaction.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC or LC-MS).
- Work-up:
 - Quench the reaction by carefully adding water or a saturated aqueous solution of sodium bicarbonate.
 - Transfer the mixture to a separatory funnel and extract the product with an organic solvent.

- Wash the combined organic layers sequentially with dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine.
- Purification:
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
 - Filter and concentrate the solvent under reduced pressure.
 - Purify the crude product by recrystallization or column chromatography.



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Caption: A typical workflow for an acylation reaction.

Conclusion

4-(4-Fluorophenyl)butyryl chloride is a highly reactive and versatile chemical intermediate. Its utility is counterbalanced by significant handling challenges due to its moisture sensitivity, flammability, and corrosivity. A thorough understanding of its reactivity and stability, coupled with strict adherence to the detailed experimental and safety protocols outlined in this guide, is essential for its safe and effective use in research and development.

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